

Essential Safety and Logistics for Handling Orchinol

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Compound of Interest

Compound Name: Orchinol

Cat. No.: B1677456

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Orchinol**, including operational and disposal plans, to foster a culture of safety and build trust in laboratory practices.

Chemical and Physical Properties

Orchinol is a white crystalline powder that turns red on contact with air.^{[1][2]} It is soluble in water, alcohol, and ether.^{[1][2]} Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
Synonyms	5-Methyl resorcinol, 3,5-Dihydroxytoluene	[1][3]
Appearance	White crystals or powder	[1][2]
Odor	Odorless	[1][2]
Boiling Point	290 °C	[1][2]
Melting Point	110 °C	[1][2]
Specific Gravity	1.2895	[1][2]
Solubility	Soluble in water, alcohol, and ether	[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Orchinol presents several hazards that necessitate the use of appropriate personal protective equipment. It is harmful if swallowed (Acute toxicity, oral - Category 4), causes skin and serious eye irritation (Category 2 and 2A, respectively), and may cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3).[1][2][3]

Hazard	GHS Category	Precautionary Statement
Acute Oral Toxicity	Category 4	Harmful if swallowed. Do not eat, drink or smoke when using this product.[1][2][4]
Skin Corrosion/Irritation	Category 2	Causes skin irritation. Wear protective gloves.[1][2][3]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. Wear eye protection.[1][2][3]
STOT - Single Exposure	Category 3 (Respiratory)	May cause respiratory irritation. Avoid breathing dust. [1][4]

Based on these hazards, the following PPE is mandatory when handling **Orchinol**:

PPE Category	Specific Recommendation	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[5]	To prevent skin contact and irritation.[1][2]
Eye Protection	Safety glasses with side shields or chemical goggles.[3][6]	To protect against eye irritation from dust or splashes.[1][2]
Body Protection	Laboratory coat.	To protect skin and clothing from contamination.[1][2]
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.[4][6]	To minimize inhalation of dust and potential respiratory irritation.[1]

Safe Handling and Storage Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safety.

Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Ensure that an eyewash station and safety shower are readily accessible.[3]
- Assemble all necessary equipment and reagents before commencing work.
- Inspect all PPE for integrity before use.

Handling:

- Don the appropriate PPE as specified in the table above.
- Avoid generating dust when handling the solid form of **Orchinol**. [4][6]

- Do not eat, drink, or smoke in the handling area.[1][2][4]
- Keep containers tightly closed when not in use.[4]
- Avoid contact with incompatible materials such as acid chlorides, acid anhydrides, and strong oxidizing agents.[1][2]

Storage:

- Store **Orchinol** in a cool, dark, dry, and well-ventilated place.[1][2][4]
- It is light and air-sensitive; store accordingly.[1][3][4]
- Store with phenols and cresols.[1][2]

Emergency Procedures

First Aid:

- If Swallowed: Rinse mouth and call a POISON CENTER or physician if you feel unwell.[1][2]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][2]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or physician if you feel unwell.[1][2]

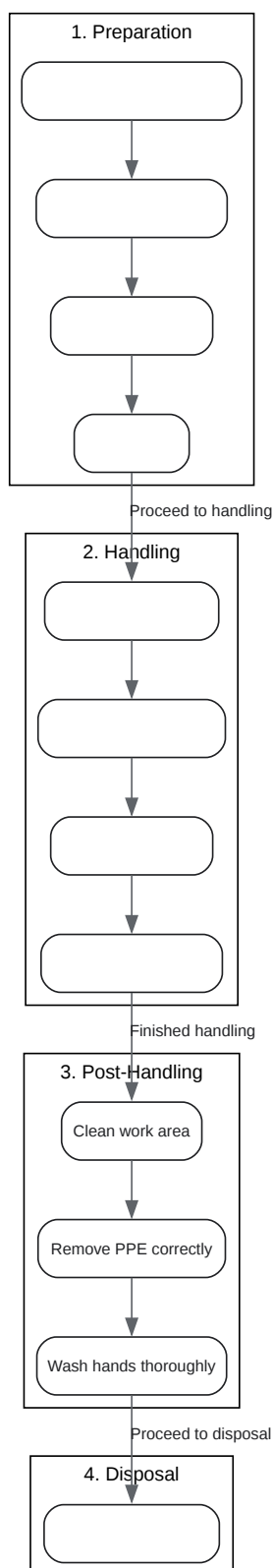
Spill and Disposal Plan:

In the event of a spill, sweep up the material, place it in a sealed bag or container, and dispose of it.[1][2] Ventilate the area and wash the spill site after material pickup is complete.[1][2]

Disposal: Dispose of waste in accordance with all federal, state, and local regulations.[1] One option is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]

Safe Handling Workflow for Orchinol

The following diagram outlines the procedural flow for safely handling **Orchinol** from preparation to disposal.



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Caption: Workflow for the safe handling of **Orchinol**.

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